

Personal protective equipment for handling trans-3-Hexenoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-3-Hexenoic acid*

Cat. No.: B074230

[Get Quote](#)

Essential Safety and Handling Guide for trans-3-Hexenoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational plans, and disposal procedures for the handling of **trans-3-Hexenoic acid**. Adherence to these guidelines is essential for ensuring personal safety and regulatory compliance in the laboratory environment.

Hazard Identification and Chemical Properties

Trans-3-Hexenoic acid is a corrosive material that can cause severe skin burns and serious eye damage. It is crucial to understand its properties to handle it safely.

Property	Value
CAS Number	1577-18-0[1][2]
Molecular Formula	C ₂ H ₅ CH=CHCH ₂ CO ₂ H[1][2]
Molecular Weight	114.14 g/mol [2]
Appearance	Liquid[1][2]
Boiling Point	118-119 °C / 22 mmHg[1]
Melting Point	11-12 °C[1][2]
Flash Point	113 °C (235.4 °F) - closed cup[1][2]
Density	0.963 g/mL at 25 °C[1]
Vapor Density	>1 (air = 1)[1]

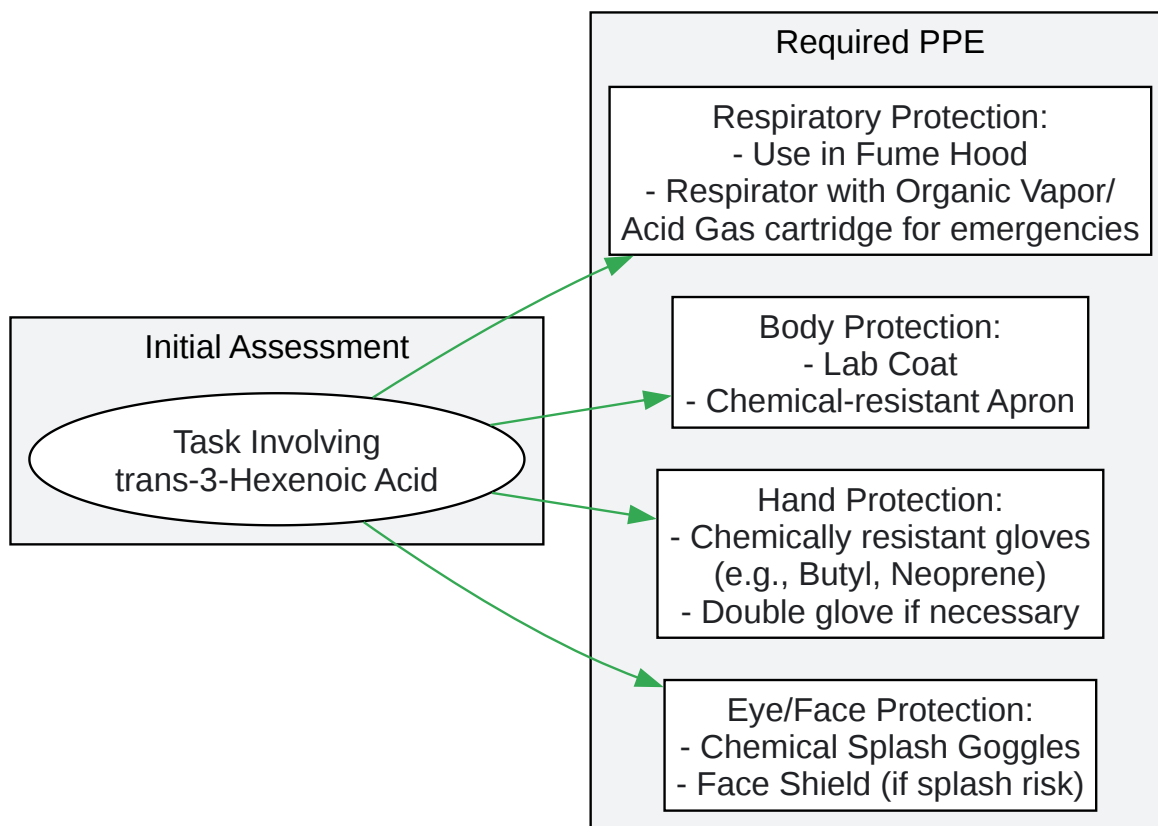
GHS Hazard Classification:

- Pictogram: GHS05 (Corrosion)[1][2]
- Signal Word: Danger[1][2]
- Hazard Statement: H314 - Causes severe skin burns and eye damage[1][2][3]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary defense against exposure to **trans-3-Hexenoic acid**. The following workflow and specifications outline the required protective measures.

PPE Selection Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Logical workflow for selecting PPE for handling **trans-3-Hexenoic acid**.

Detailed PPE Specifications

- Eye and Face Protection:
 - Chemical splash goggles are mandatory.
 - A faceshield must be worn over goggles when there is a risk of splashing.[1]
- Hand Protection:
 - Chemical-resistant, impervious gloves are required.[4]

- While specific breakthrough time data for **trans-3-Hexenoic acid** is not readily available, general recommendations for organic acids suggest materials like Butyl rubber or Neoprene. Nitrile gloves may offer protection against splashes but should be replaced immediately upon contamination.
- It is critical to consult the glove manufacturer's chemical resistance guide to select the most appropriate material for the specific working conditions (concentration, temperature, and contact time).
- Body Protection:
 - A standard laboratory coat should be worn.
 - For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.
 - Wear closed-toe shoes.
- Respiratory Protection:
 - All work should be conducted in a well-ventilated area, preferably inside a certified chemical fume hood, to minimize inhalation exposure.
 - For emergencies or situations where ventilation is inadequate, a full-face respirator equipped with a combination organic vapor and acid gas cartridge (e.g., Type ABEK) is recommended.[1]

Operational Plan: Safe Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[5] Keep containers tightly sealed when not in use.[4] Use in a well-ventilated area.[5]
- Storage: Store in a cool, dry, well-ventilated area.[6] Keep away from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[5] Store in a corrosive-resistant container.[3]

Emergency Procedures

Exposure Response

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4][7]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention as chemical burns require treatment by a physician.[4][7]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[4][7]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]

Spill Cleanup Protocol

- Evacuate and Secure: Alert personnel in the area and evacuate if necessary. Remove all sources of ignition.
- Don PPE: Wear the appropriate PPE, including respiratory protection if vapors are present.
- Contain: Create a dike around the spill with inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).
- Neutralize (for small spills): Slowly add a neutralizing agent like sodium bicarbonate or soda ash from the outside in. Test the pH to ensure it is neutral before proceeding.
- Absorb and Collect: Absorb the neutralized mixture with an inert material and place it in a suitable, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with soap and water. All cleaning materials should also be treated as hazardous waste.

Disposal Plan

- Waste Characterization: **trans-3-Hexenoic acid** is a corrosive hazardous waste.

- **Containerization:** Collect waste material and contaminated debris in a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with corrosive materials.
- **Disposal Route:** All waste must be disposed of through a licensed hazardous waste disposal company or your institution's Environmental Health & Safety (EHS) department.^{[5][6]} Do NOT dispose of this chemical down the drain or in the regular trash.^{[5][6]}
- **Empty Containers:** Triple-rinse empty containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. Once decontaminated, the container can be disposed of according to institutional guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3M organic vapors & acid gases cartridge for half & full facepieces. | Sylprotec.com [sylprotec.com]
- 2. You are being redirected... [shubee.com]
- 3. esafetysupplies.com [esafetysupplies.com]
- 4. testequity.com [testequity.com]
- 5. chemscene.com [chemscene.com]
- 6. canbipharm.com [canbipharm.com]
- 7. synerzine.com [synerzine.com]
- To cite this document: BenchChem. [Personal protective equipment for handling trans-3-Hexenoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074230#personal-protective-equipment-for-handling-trans-3-hexenoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com